

# Application Note: Quantification of Lead-207 in Soil and Sediment Samples

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## Compound of Interest

Compound Name: Lead-207

Cat. No.: B076081

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## Introduction

Lead (Pb) contamination in soil and sediment is a significant environmental and health concern due to its toxicity and persistence.[1] Accurate quantification of lead and its isotopes is crucial for environmental monitoring, risk assessment, and source apportionment studies.[2][3] Lead has four naturally occurring isotopes:  $^{204}\text{Pb}$ ,  $^{206}\text{Pb}$ ,  $^{207}\text{Pb}$ , and  $^{208}\text{Pb}$ . [4] The isotopic composition of lead can vary depending on its origin, allowing researchers to trace pollution sources by analyzing isotopic ratios such as  $^{207}\text{Pb}/^{206}\text{Pb}$  and  $^{208}\text{Pb}/^{206}\text{Pb}$ . [4][5]

This application note provides a detailed protocol for the quantification of **Lead-207** ( $^{207}\text{Pb}$ ) and other lead isotopes in soil and sediment samples using microwave-assisted acid digestion followed by Inductively Coupled Plasma Mass Spectrometry (ICP-MS). ICP-MS is a highly sensitive analytical technique suitable for determining lead isotopes in complex environmental matrices. [3][6]

## Principle

The protocol involves two main stages: sample preparation and instrumental analysis.

- **Sample Preparation:** A representative soil or sediment sample is dried, sieved, and then subjected to microwave-assisted digestion with a mixture of strong acids. This process breaks down the sample matrix and liberates the target elements into a liquid form. [7] The use of hydrofluoric acid (HF) in combination with other strong acids is often necessary for the total decomposition of siliceous matrices found in soils and sediments. [8][9]

- Instrumental Analysis: The resulting digestate is diluted and introduced into an ICP-MS system. The ICP-MS atomizes and ionizes the atoms in the sample, and the mass spectrometer separates the ions based on their mass-to-charge ratio. By measuring the ion intensity at the specific mass of  $^{207}\text{Pb}$ , as well as other lead isotopes, their concentrations and isotopic ratios can be accurately determined.[10]

## Experimental Workflow

The overall experimental workflow for the quantification of  $^{207}\text{Pb}$  in soil and sediment is depicted below.

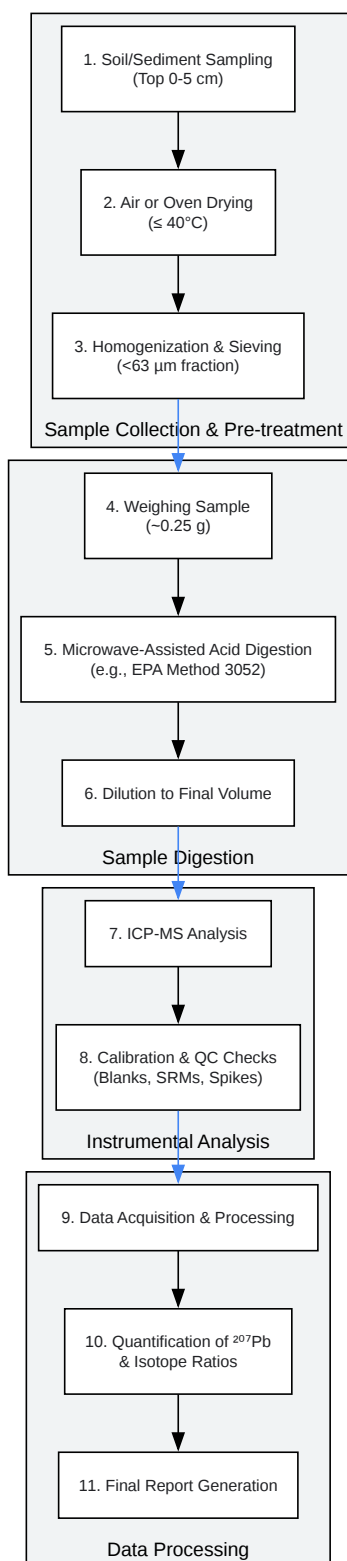


Figure 1: Experimental Workflow for Lead-207 Quantification

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